

# Triethylene glycol monobenzyl ether molecular weight and formula

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## Compound of Interest

Compound Name: *Triethylene glycol monobenzyl ether*

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## Technical Guide: Triethylene Glycol Monobenzyl Ether

For Researchers, Scientists, and Drug Development Professionals

This document provides a technical overview of **triethylene glycol monobenzyl ether**, focusing on its fundamental chemical properties. The information is presented to be a practical resource for professionals in scientific research and development.

## Core Molecular Information

**Triethylene glycol monobenzyl ether** is a chemical compound with specific physical and chemical properties. Its molecular identity is defined by its constituent atoms and their arrangement.

## Key Molecular and Physical Properties

The fundamental quantitative data for **triethylene glycol monobenzyl ether** are summarized in the table below for ease of reference and comparison.

Property	Value	Citations
Molecular Formula	C13H20O4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	240.299 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Exact Mass	240.13615911	<a href="#">[1]</a>
Density	1.085 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	358 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	170.3 °C	<a href="#">[1]</a>
Refractive Index	1.505	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	4	<a href="#">[1]</a>
Rotatable Bond Count	10	<a href="#">[1]</a>
Complexity	158	<a href="#">[1]</a>

## Experimental Protocols

While specific experimental protocols involving **triethylene glycol monobenzyl ether** in complex biological assays are not extensively detailed in publicly available literature, its synthesis is a well-documented procedure. The following protocol outlines a common method for its preparation.

## Synthesis of Triethylene Glycol Monobenzyl Ether

Objective: To synthesize **triethylene glycol monobenzyl ether** from triethylene glycol and benzyl chloride.

Materials:

- Triethylene glycol (30 g, 0.2 mol)
- Sodium hydroxide (NaOH) (8 g)

- Deionized water (8 mL)
- Benzyl chloride (7 mL, 0.062 mol)
- Saturated sodium chloride solution
- Dichloromethane
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Ethyl acetate
- Methanol

**Procedure:**

- Dissolve 30 g of triethylene glycol in a solution of 8 g of sodium hydroxide in 8 mL of water.
- Stir the mixture for 10 minutes.
- Slowly add 7 mL of benzyl chloride to the reaction mixture.
- Heat the mixture to 100 °C and continue stirring overnight.
- After the reaction is complete, dilute the crude product with 500 mL of saturated sodium chloride solution.
- Extract the product with dichloromethane (2 x 400 mL).
- Combine the organic layers and dry them with anhydrous magnesium sulfate.
- Concentrate the solution under reduced pressure to remove the solvent.
- Purify the resulting product by column chromatography using silica gel as the stationary phase and an eluent of ethyl acetate to ethyl acetate/methanol (10:1, v/v).
- The final product is a light yellow oil.[\[5\]](#)

## Logical Workflow

The synthesis of **triethylene glycol monobenzyl ether** follows a clear and logical workflow, from the initial reaction to the final purification of the product. This process is visualized in the diagram below.



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Caption: Workflow for the synthesis of **triethylene glycol monobenzyl ether**.

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## References

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